

MDMB-5Br-INACA solubility in DMSO, ethanol, and other solvents

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: MDMB-5Br-INACA

Cat. No.: B10827571

[Get Quote](#)

Application Notes and Protocols: Solubility of MDMB-5Br-INACA

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility characteristics of **MDMB-5Br-INACA**, a synthetic cannabinoid precursor. The following sections include quantitative solubility data in various common laboratory solvents, detailed protocols for preparing stock solutions and determining solubility, and a workflow for solubility assessment.

Physicochemical Properties

MDMB-5Br-INACA is classified as a synthetic cannabinoid and is often used as a precursor in the synthesis of other synthetic cannabinoids.^{[1][2]} It presents as a solid substance and for long-term storage, a temperature of -20°C is recommended to maintain its stability for at least five years.^{[1][2]}

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₅ H ₁₈ BrN ₃ O ₃ |
| Molar Mass | 368.231 g/mol [1] |
| Appearance | Solid Substance [1] |
| Storage Temperature | -20°C [1] |
| Stability | ≥ 5 years [1] |

Quantitative Solubility Data

The solubility of **MDMB-5Br-INACA** has been determined in several organic solvents and an aqueous buffer solution. The data is summarized in the table below for easy comparison.

| Solvent | Solubility |
|---|--|
| Dimethyl Sulfoxide (DMSO) | 14 mg/mL [1] [2] [3] [4] |
| Ethanol | 14 mg/mL [1] [2] [3] [4] |
| Dimethylformamide (DMF) | 14 mg/mL [1] [2] [3] [4] |
| Phosphate-Buffered Saline (PBS, pH 7.2) | 0.20 mg/mL [1] [2] [3] [4] |

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MDMB-5Br-INACA** in DMSO.

Materials:

- **MDMB-5Br-INACA** solid
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer

- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh a specific mass of **MDMB-5Br-INACA**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.68 mg of **MDMB-5Br-INACA** (Molar Mass = 368.231 g/mol).
- **Solvent Addition:** Add the appropriate volume of DMSO to the weighed compound. For a 10 mM solution with 3.68 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution for several minutes to ensure complete dissolution. Gentle warming of the tube to 37°C and sonication in an ultrasonic bath can aid in dissolving the compound.[\[3\]](#)
- **Storage:** Once dissolved, store the stock solution in tightly sealed vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#) To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.[\[3\]](#)

Protocol 2: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **MDMB-5Br-INACA** in an aqueous buffer, such as PBS (pH 7.2), using the shake-flask method. This method is a traditional and reliable technique for measuring the solubility of sparingly soluble compounds.

Materials:

- **MDMB-5Br-INACA** solid
- Phosphate-Buffered Saline (PBS), pH 7.2

- Orbital shaker or rotator
- Thermostatically controlled environment (e.g., incubator)
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Syringe filters (0.22 μm)
- Glass vials with screw caps

Procedure:

- **Sample Preparation:** Add an excess amount of solid **MDMB-5Br-INACA** to a glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Solvent Addition:** Add a known volume of PBS (pH 7.2) to the vial.
- **Equilibration:** Tightly cap the vial and place it on an orbital shaker in a thermostatically controlled environment (e.g., 25°C or 37°C). Allow the mixture to shake for a sufficient period (typically 24-48 hours) to reach equilibrium.
- **Phase Separation:** After the equilibration period, let the vials stand to allow the undissolved solid to settle. For a more complete separation, centrifuge the vials at a high speed.
- **Sample Collection:** Carefully collect a sample from the supernatant, ensuring that no solid particles are disturbed.
- **Filtration:** Immediately filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining undissolved microparticles. This step is critical to prevent artificially high solubility measurements.
- **Quantification:** Analyze the concentration of **MDMB-5Br-INACA** in the filtered solution using a validated analytical method, such as HPLC. Construct a calibration curve with known concentrations of the compound to accurately determine the solubility.

- Data Analysis: The concentration determined from the analytical measurement represents the equilibrium solubility of **MDMB-5Br-INACA** in PBS at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **MDMB-5Br-INACA**.

Caption: Workflow for determining the solubility of **MDMB-5Br-INACA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MDMB-5Br-INACA Review | Open Source Chemistry [bbgate.com]
- 2. caymanchem.com [caymanchem.com]
- 3. glpbio.com [glpbio.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [MDMB-5Br-INACA solubility in DMSO, ethanol, and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827571#mdmb-5br-inaca-solubility-in-dmsol-ethanol-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com